1-hexanol pentanol combustion characteristics

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: 1-Hexanol

CAS No.: 111-27-3
Cat. No.: S1490533

Get Quote

Combustion & Performance Comparison

The table below summarizes the combustion, performance, and emission characteristics of **1-hexanol** and pentanol based on experimental studies in compression ignition (CI) engines.

Characteristic	1-Hexanol (in Waste Plastic Oil Blends)	Pentanol (in Biodiesel/Diesel Blends)
Blend Proportions	10-30% by volume with Waste Plastic Oil (WPO) [1]	15-50% by volume with biodiesel/diesel [1]
Brake Thermal Efficiency (BTE)	Up to **42.1%** [1]	**Increase** of ~1.28% reported with 15% blend [1]
Brake-Specific Energy Consumption (BSEC)	**Decreased** with increasing hexanol concentration [1]	Information not explicitly available in search results
Cylinder Pressure	Maximum of **86.42 bar** [1]	Information not explicitly available in search results
Heat Release Rate	Maximum of **117.43 J/deg** [1]	Information not explicitly available in search results

© 2026 Smolecule. All rights reserved.

Characteristic	1-Hexanol (in Waste Plastic Oil Blends)	Pentanol (in Biodiesel/Diesel Blends)
Hydrocarbon (HC) Emissions	**Increased** with blend ratio (up to 45 PPM for H30WPO70 at low load) [1]	**Reduced** by up to 22.58% with 15% blend [1]
Carbon Monoxide (CO) Emissions	**Increased** with blend ratio (peak of 0.40% vol at low load) [1]	**Reduced** by up to 50% [1]
Nitrogen Oxides (NOx) Emissions	**Decreased** with increasing hexanol content and EGR [1]	**Contradictory Data**: One study reports **44.2% reduction**, another notes **10% increase** [1]
Soot/Smoke Emissions	Information not explicitly available in search results	**Reduced** by 22.35% to 35% [1]

Experimental Protocols Overview

The data in the comparison table is derived from established engine and combustion testing methodologies.

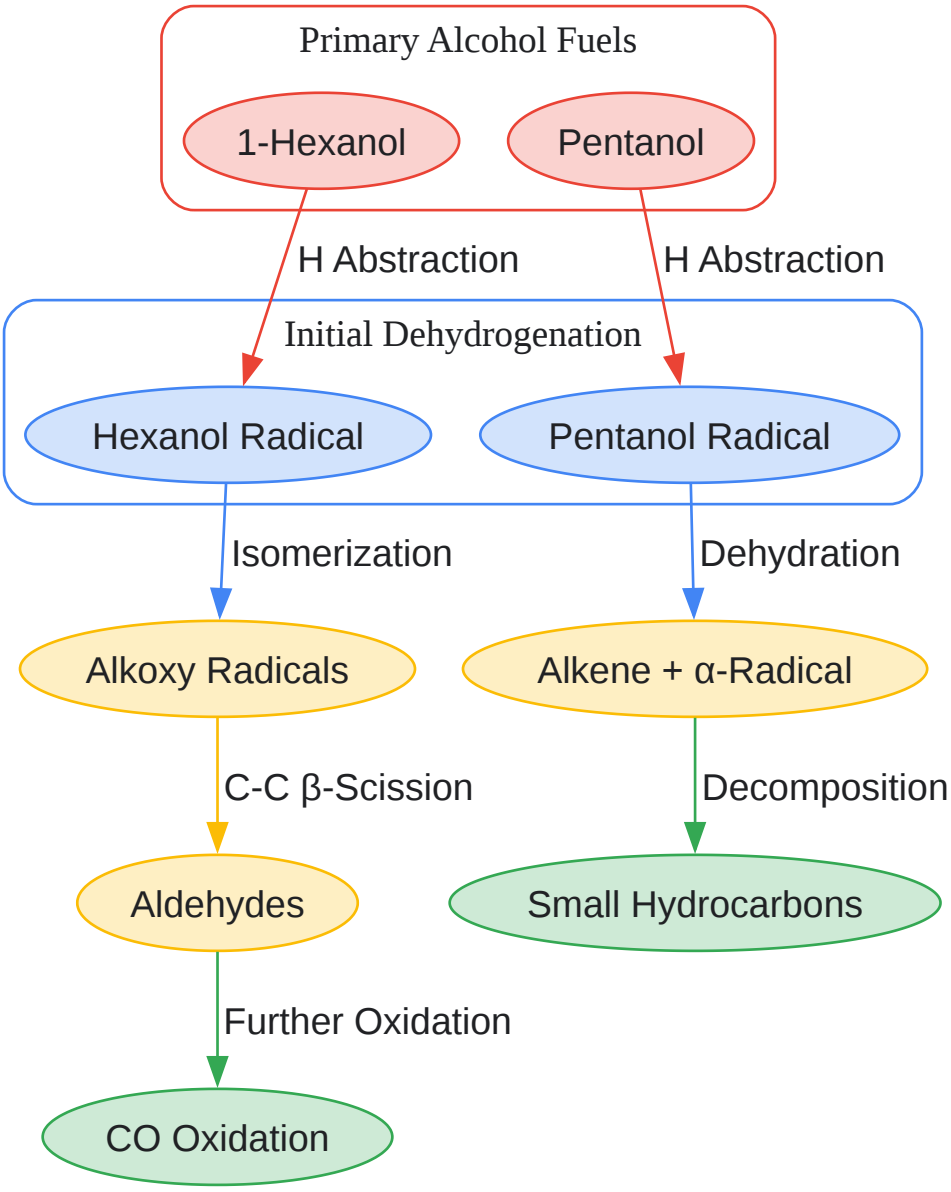
- **Engine Testing for 1-Hexanol/WPO Blends**: The data for **1-hexanol** was obtained from experiments conducted on a **common rail direct injection (CRDI) diesel engine**. The engine was operated at a constant speed of 2000 rpm across a range of loads (20% to 80%). The **1-hexanol** was blended with Waste Plastic Oil (WPO) in volumes of 10%, 20%, and 30%. The study also investigated the impact of **Exhaust Gas Recirculation (EGR)** at rates of 10% and 20% [1].
- **General Combustion Mechanism Development**: For fundamental combustion properties, chemical kinetic mechanisms are developed and validated against experimental data. One approach involves creating a **skeletal chemical mechanism** that simplifies the vast number of possible reactions. This method was used to build a mechanism for **1-hexanol** (as well as 1-hexane and 1-hexene) containing 72 species and 243 reactions. This mechanism is validated against data from **premixed and opposed flames, jet-stirred reactors (JSRs), and shock tubes** to ensure its accuracy over a wide range of conditions [2].
- **Jet-Stirred Reactor (JSR) Experiments**: A JSR is a type of Continuous Stirred Tank Reactor (CSTR) used for studying fuel pyrolysis and oxidation. In this setup, gas-phase reactants are mixed homogeneously via nozzles under well-controlled temperature and pressure. Species formed in the

© 2026 Smolecule. All rights reserved.

reactor are sampled and analyzed, often using techniques like **Gas Chromatography (GC)** and **Mass Spectrometry (MS)**, to provide data for building and validating kinetic models [3].

Create Your Own Combustion Pathway Diagrams

You can use the DOT language with Graphviz to create clear diagrams of combustion pathways or experimental setups. The script below demonstrates how to map the initial stages of alcohol combustion, and you can adapt this framework for more detailed mechanisms.



Click to download full resolution via product page

© 2026 Smolecule. All rights reserved.

This diagram title is: Initial Combustion Pathways for Hexanol and Pentanol.

The diagram illustrates the different initial decomposition pathways for **1-hexanol** and pentanol, highlighting how their distinct molecular structures lead to unique chemical reactions during combustion.

Interpretation and Practical Implications

- **For Engine Application and Emissions**: The higher oxygen content and cetane number of **1-hexanol** make it a promising candidate for reducing NOx emissions when blended with low-cetane alternative fuels like WPO, especially when combined with EGR [1]. Pentanol blends show a strong tendency to reduce HC, CO, and smoke emissions, making them attractive for cleaner combustion with traditional biodiesel [1].
- **On the Conflicting NOx Data for Pentanol**: The contradictory NOx data underscores that engine outcomes are not governed by fuel chemistry alone. Factors such as **engine load, injection strategy, and the base fuel being blended** can significantly influence whether NOx increases or decreases. A finding from one specific engine and blend condition may not be universally applicable [1].
- **For Kinetic Modeling**: When developing skeletal mechanisms for surrogate fuels, it is crucial to include reaction classes specific to the **functional groups** of the components. The unique oxidation behaviors of **1-hexanol** and pentanol arise from their **alcohol functional group (-OH)** and carbon chain length, which dictate their specific reaction pathways [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Influence of 1 - Hexanol /Waste Plastic Oil Blends on Combustion ... [pmc.ncbi.nlm.nih.gov]

2. A case study of 1-hexane, 1-hexene, and 1-hexanol [sciencedirect.com]

3. Combustion Experiments [cpc.kaust.edu.sa]

To cite this document: Smolecule. [1-hexanol pentanol combustion characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1490533#1-hexanol-

pentanol-combustion-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.